MT-802 Technical Support Center: Troubleshooting Precipitation in Stock Solutions

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Compound of Interest

Compound Name:	*MT-802*
Cat. No.:	*B10818691*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on how to address precipitation issues with **MT-802** in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **MT-802** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **MT-802** for in vitro studies.[1][2][3][4] For in vivo applications, specific formulations involving solvents like PEG300, Tween-80, and saline or corn oil are suggested.[2][3]

Q2: What is the solubility of **MT-802** in DMSO?

A2: **MT-802** is soluble in DMSO at a concentration of 100 mg/mL (126.93 mM).[2][3][4] However, it is noted that using fresh, high-quality DMSO is important, as moisture-absorbing DMSO can reduce solubility.[3]

Q3: My **MT-802** precipitated out of the stock solution upon storage. What should I do?

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A3: If precipitation occurs during storage, you can try to redissolve the compound by gentle warming and/or sonication.[2][4] It is crucial to ensure the solution becomes clear before use. For detailed steps, please refer to the troubleshooting guide below.

Q4: What are the recommended storage conditions for **MT-802** stock solutions?

A4: Once prepared, it is recommended to aliquot the stock solution and store it at -20°C for up to one year or at -80°C for up to two years to prevent degradation from repeated freeze-thaw cycles.[2]

Troubleshooting Guide: MT-802 Precipitation

Precipitation of **MT-802** from a stock solution can be a frustrating issue. This guide provides a step-by-step approach to troubleshoot and resolve this problem.

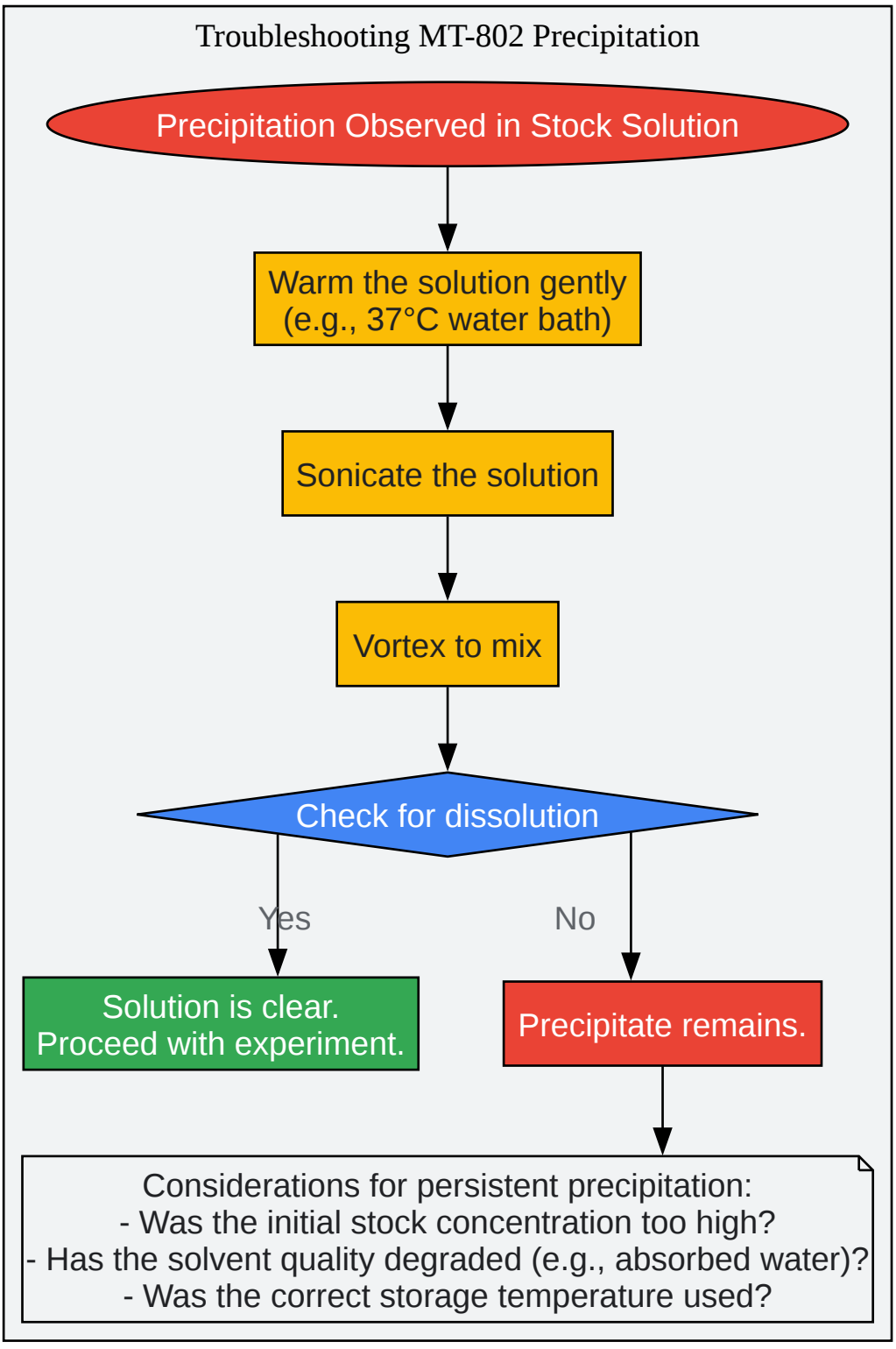
Initial Assessment

Before taking any action, visually inspect the stock solution to confirm the presence of precipitate. This can range from a fine, hazy suspension to visible crystals at the bottom of the vial.

Troubleshooting Workflow

The following diagram illustrates a logical workflow for addressing **MT-802** precipitation.

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Troubleshooting workflow for **MT-802** precipitation.

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Data Summary

The following table summarizes the solubility and storage information for **MT-802**.

Parameter	Value	Source(s)
Solubility in DMSO	100 mg/mL (126.93 mM)	[2][3][4]
Other Solvents	Soluble in 0.1N HCl(aq). Slightly soluble in Chloroform and Methanol. Insoluble in water and ethanol.	[1][3][5]
Stock Solution Storage	-20°C for 1 year; -80°C for 2 years	[2]
Powder Storage	-20°C for 3 years; 4°C for 2 years	[2]

Experimental Protocols

Protocol 1: Preparation of MT-802 Stock Solution (In Vitro)

This protocol is for preparing a high-concentration stock solution of **MT-802** for use in cell-based assays.

Materials:

- **MT-802** powder
- Anhydrous (fresh) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

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- Water bath (optional)

Procedure:

- Allow the **MT-802** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Calculate the required amount of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock, add 1.2693 mL of DMSO to 10 mg of **MT-802**).
- Add the calculated volume of fresh DMSO to the vial containing the **MT-802** powder.
- Vortex the solution thoroughly until the powder is completely dissolved.
- If precipitation or phase separation occurs, gentle warming in a 37°C water bath and/or sonication can be used to aid dissolution.[2][4]
- Once the solution is clear, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[2]

Protocol 2: Re-dissolving Precipitated MT-802

This protocol describes the steps to take if your **MT-802** stock solution has developed a precipitate.

Materials:

- Precipitated **MT-802** stock solution
- Water bath set to 37°C
- Sonicator
- Vortex mixer

Procedure:

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- Retrieve the vial containing the precipitated **MT-802** stock solution from storage.
- Allow the vial to warm to room temperature.
- Place the vial in a 37°C water bath for 5-10 minutes.
- After warming, vortex the solution vigorously for 30-60 seconds.
- If the precipitate is still visible, place the vial in a sonicator bath for 5-15 minutes.
- Visually inspect the solution. If it is clear, the **MT-802** has re-dissolved.
- If the precipitate persists after these steps, it may indicate that the solution is supersaturated or that the solvent has degraded. In such cases, preparing a fresh stock solution is recommended.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. MT-802 | PROTACs | BTK | TargetMol [targetmol.com]
- 5. axonmedchem.com [axonmedchem.com]
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